

# Methoxyacetic Acid: A Technical Guide to Natural Sources and Industrial Applications

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## Compound of Interest

Compound Name: Methoxyacetic Acid

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This in-depth technical guide provides a comprehensive overview of **methoxyacetic acid** (MAA), covering its natural origins, metabolic pathways, industrial synthesis, and diverse applications. The information is tailored for professionals in research and development, with a focus on quantitative data, detailed experimental methodologies, and the underlying biochemical mechanisms of action.

## Physicochemical and Toxicological Profile

**Methoxyacetic acid** (MAA), also known as 2-**methoxyacetic acid**, is a carboxylic acid and an ether.<sup>[1][2]</sup> It is a colorless, viscous, and corrosive liquid with a pungent odor.<sup>[3]</sup> Due to its reprotoxic potential, it is classified as a substance of very high concern (SVHC) and its use is strictly controlled, primarily as an intermediate in industrial synthesis.<sup>[1][4]</sup>

## Physicochemical Properties

The key physicochemical properties of **methoxyacetic acid** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>3</sub>	[1]
Molecular Weight	90.08 g/mol	[1]
CAS Number	625-45-6	[1]
Appearance	Clear, colorless, viscous liquid	[3]
Melting Point	7–9 °C (45–48 °F; 280–282 K)	[1][5]
Boiling Point	202–204 °C (396–399 °F; 475–477 K)	[1][5]
Density	1.1768 g/cm <sup>3</sup>	[1][5]
Solubility	Soluble in water, ethanol, and diethyl ether	[1][2]
pKa	3.57	[3]
Vapor Pressure	1.8 mbar (20 °C); 4.8 mbar (50 °C)	[3]
Refractive Index (n <sub>20/D</sub> )	1.417	[5]

## Toxicological Data

**Methoxyacetic acid** exhibits significant toxicity, particularly reproductive and developmental toxicity, which has led to the cessation of its use in consumer products.[1] Its toxicity is believed to stem from its metabolic effects, including the inhibition of mitochondrial respiration and histone deacetylases.[6][7]

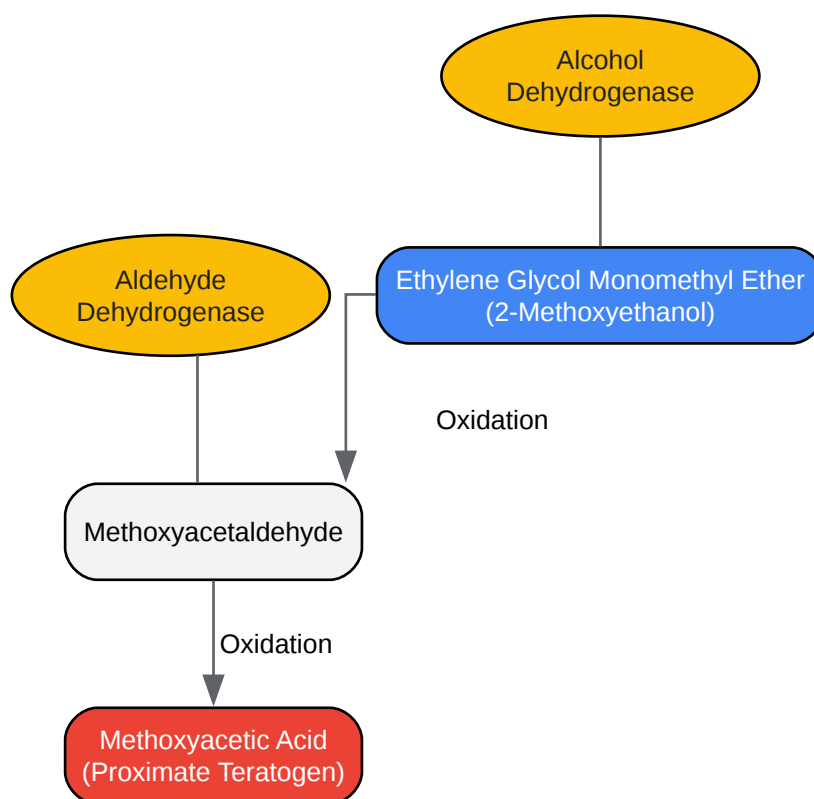
Parameter	Species	Route	Value	Reference(s)
LD50 (Acute Oral)	Rat (Sprague Dawley)	Oral	1000–1500 mg/kg bw	
In Vitro Mitochondrial Inhibition	Rat (Hepatic Mitochondria)	-	>5 mM (inhibits state 3 succinate oxidation)	[6]
In Vitro Mitochondrial Inhibition	Rat (Testicular Mitochondria)	-	>3 mM (inhibits ascorbate/TMPD oxidation)	[6]
Reproductive Toxicity	Rat (Male Fischer 344)	Oral Gavage	300 mg/kg (8 daily doses)	[8]
Developmental Toxicity	Rat (Wistar)	Intraperitoneal	225 mg/kg bw (on GDs 8, 10, 12, or 14)	

## Natural Sources and Metabolism

**Methoxyacetic acid** is not a widespread natural product. Its presence in biological systems is primarily as a metabolite of xenobiotic compounds.[7]

## Xenobiotic Metabolism

The primary source of MAA in humans and animals is the metabolism of industrial chemicals, most notably ethylene glycol monomethyl ether (EGME, 2-methoxyethanol) and certain phthalates like di-(2-methoxyethyl) phthalate.[9] EGME is rapidly oxidized by alcohol dehydrogenases to form methoxyacetaldehyde, which is then further oxidized to **methoxyacetic acid**. [3] This metabolic activation is responsible for the testicular and developmental toxicity observed after exposure to EGME.[8]



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Metabolic activation of 2-Methoxyethanol to **Methoxyacetic Acid**.

## Endogenous Occurrence

**Methoxyacetic acid** has been identified as an endogenous metabolite in some biological systems, although typically at very low concentrations.<sup>[4]</sup> It has been detected, though not quantified, in foods such as chicken and pork, which may suggest metabolic pathways independent of direct xenobiotic exposure, or the bioaccumulation from environmental sources.

## Industrial Synthesis and Applications

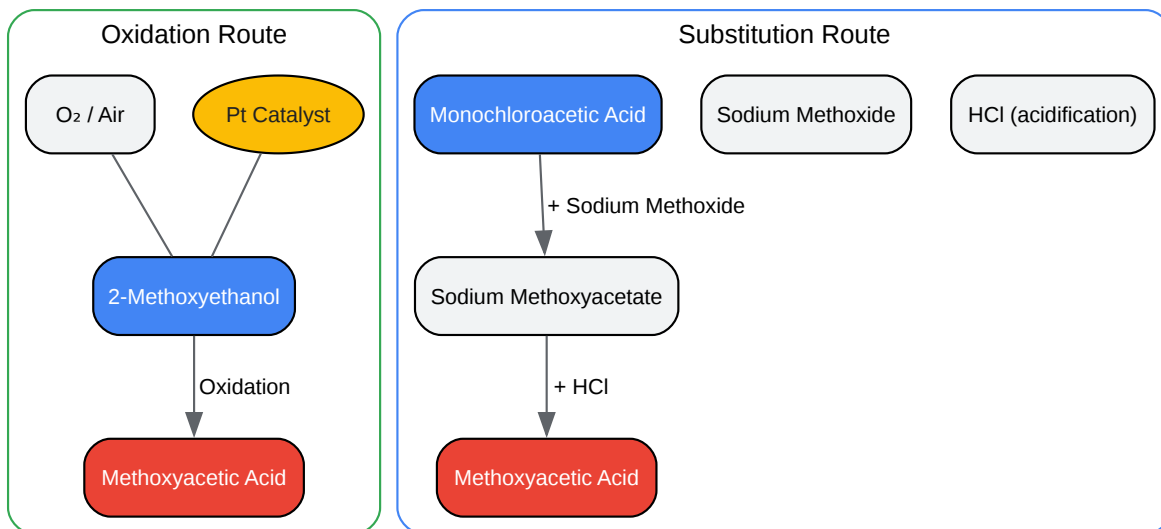
**Methoxyacetic acid** is an important intermediate in the chemical industry.<sup>[10]</sup> Its synthesis is primarily achieved through two main routes.

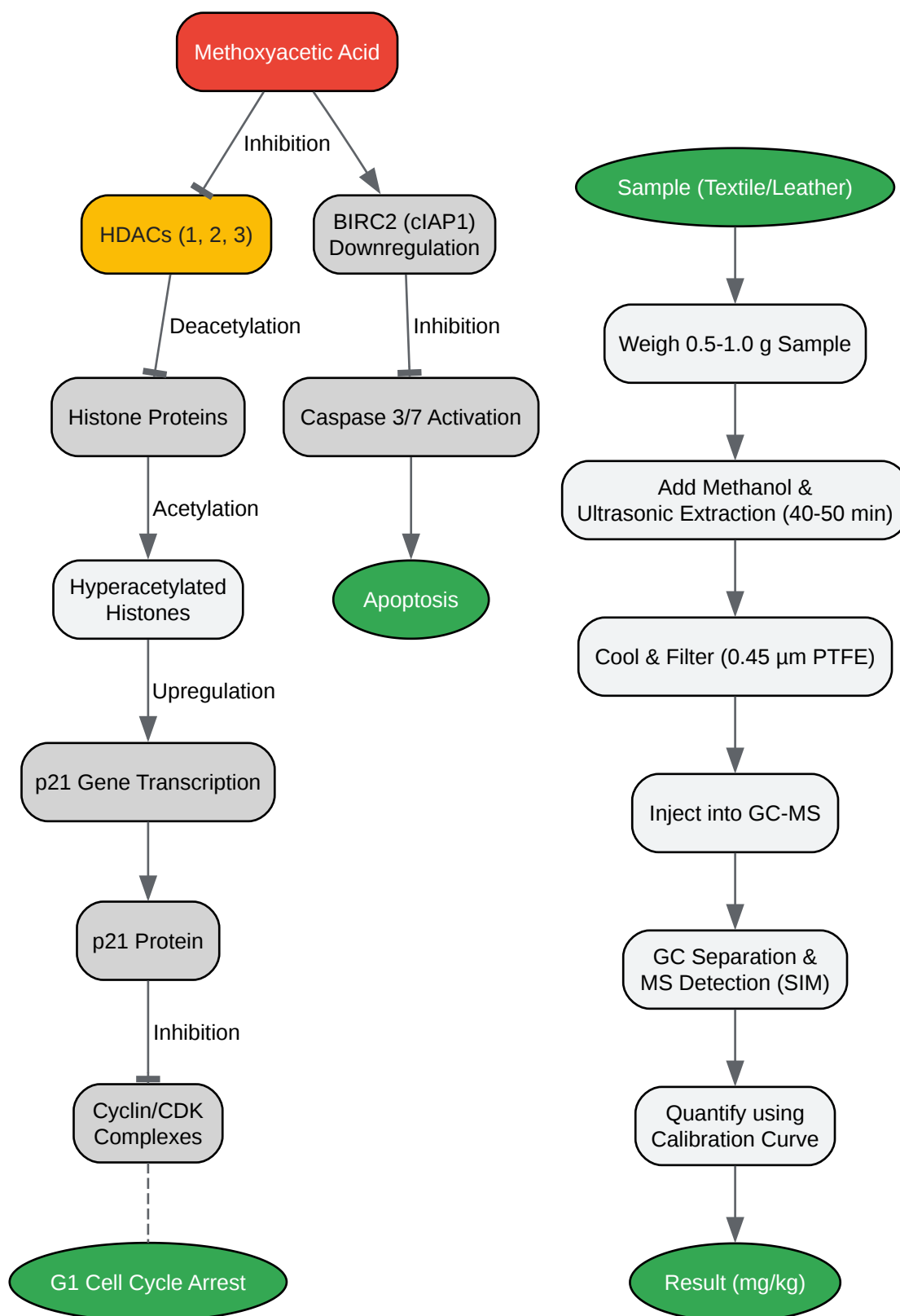
### Industrial Synthesis Routes

1. Oxidation of 2-Methoxyethanol: This is the primary industrial route, involving the catalytic oxidation of 2-methoxyethanol with air or oxygen in the presence of a platinum-based catalyst.

[3][11]

2. From Monochloroacetic Acid: This method involves the reaction of monochloroacetic acid with sodium methoxide in a methanolic solvent.[10][12] The resulting sodium methoxyacetate is then acidified to yield **methoxyacetic acid**.





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